

Personal protective equipment for handling PI-828

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Compound of Interest

Compound Name: PI-828

Cat. No.: B1677774

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Essential Safety and Handling Guide for PI-828

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal instructions for the handling of **PI-828** (CAS 942289-87-4). The following procedures are designed to ensure the safety of laboratory personnel and the integrity of research activities.

Hazard Assessment

According to the Safety Data Sheet (SDS) provided by Cayman Chemical, **PI-828** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] However, as with any research chemical for which toxicological properties are not fully characterized, it is prudent to handle **PI-828** with a high degree of caution.

Key Safety Considerations:

- **Toxicological Data:** Limited toxicological data is available. The substance is not listed by IARC, NTP, or OSHA as a carcinogen.^[1]
- **Health Effects:** No specific health hazards are identified in the SDS. General first aid measures include moving to fresh air after inhalation, rinsing eyes with water, and consulting

a doctor if symptoms persist after swallowing. Skin contact is generally not irritating.[1]

- Sensitization: No sensitizing effects are known.[1]

Personal Protective Equipment (PPE)

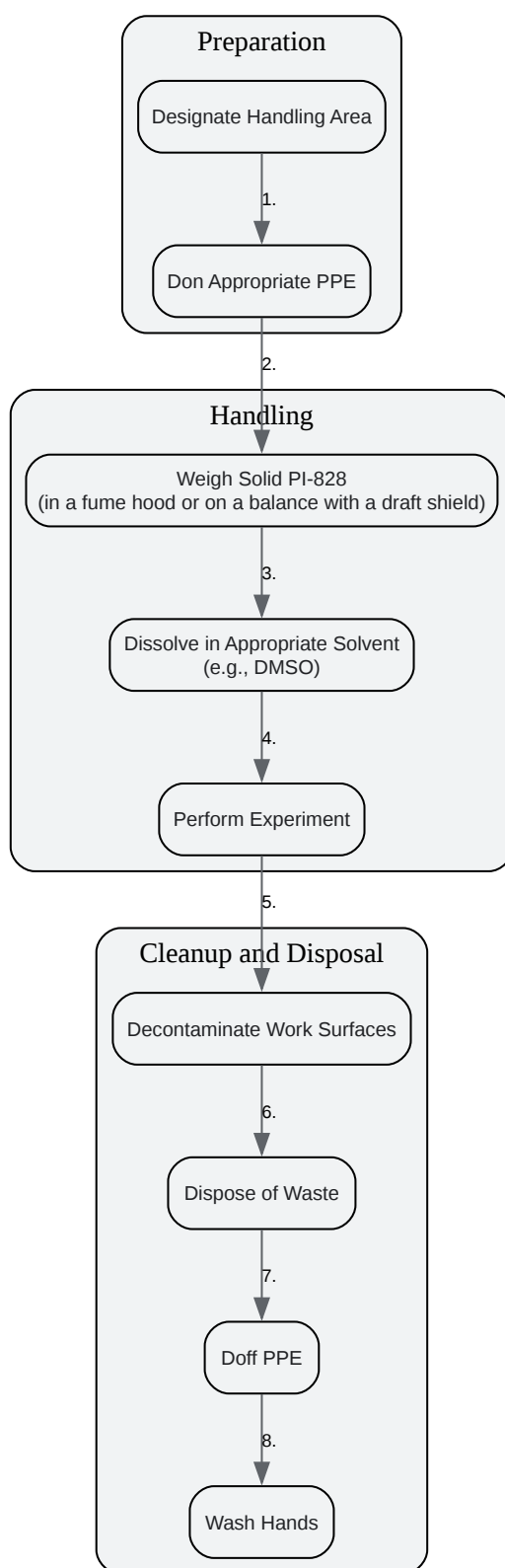
While the SDS for **PI-828** does not mandate specific personal protective equipment, the adoption of standard laboratory PPE is essential to minimize exposure risk. The "usual precautionary measures for handling chemicals should be followed." [1]

PPE Category	Recommendation
Eye Protection	Wear safety glasses with side shields or goggles.
Hand Protection	Wear appropriate chemical-resistant gloves. The SDS notes that "Due to missing tests no recommendation to the glove material can be given." [1] Nitrile gloves are a common and appropriate choice for handling small quantities of powdered or dissolved chemical compounds in a laboratory setting.
Body Protection	Wear a standard laboratory coat.
Respiratory	Respiratory protection is not required under normal handling conditions.[1] If creating aerosols or handling large quantities, a risk assessment should be performed to determine if respiratory protection is necessary.

Operational Plan: Handling and Storage

A systematic approach to handling and storage is critical for maintaining a safe laboratory environment.

Workflow for Handling **PI-828**:



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Caption: Workflow for the safe handling of **PI-828**.

Storage:

Condition	Recommendation
Temperature	Store at +4°C for long-term stability.
Container	Keep in a tightly sealed, light-resistant container.
Incompatibilities	No specific incompatibilities are noted.

Disposal Plan

All waste materials contaminated with **PI-828** should be handled as chemical waste.

Waste Type	Disposal Procedure
Solid PI-828	Dispose of in a designated solid chemical waste container.
Solutions of PI-828	Dispose of in a designated liquid chemical waste container for organic solvents.
Contaminated Labware	Dispose of in a designated solid waste container for chemically contaminated items.

Follow all local, state, and federal regulations for chemical waste disposal.

Emergency Procedures

In the event of an exposure or spill, follow these procedures:

Incident	First Aid / Spill Response
Inhalation	Move the affected individual to fresh air. If they experience breathing difficulties or other symptoms, seek medical attention.[1]
Skin Contact	Wash the affected area thoroughly with soap and water.
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[1]
Small Spill	Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for chemical waste disposal. Clean the spill area with an appropriate solvent.
Large Spill	Evacuate the area and contact your institution's environmental health and safety department.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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